

A Comparative Guide to Analytical Standards of 2-Butanone, 4-methoxy-

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Compound of Interest

Compound Name: 2-Butanone, 4-methoxy-

Cat. No.: B1360277

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For researchers, scientists, and professionals in drug development, the selection of a suitable analytical standard is a critical step to ensure the accuracy and reliability of experimental results. This guide provides a comprehensive comparison of commercially available analytical standards for **2-Butanone, 4-methoxy-** (CAS: 6975-85-5), a key chemical intermediate. We also include data on a closely related compound, 2-Butanone, 4-(4-methoxyphenyl)- (CAS: 104-20-1), which may be considered as an alternative or potential interferent in analytical methods.

Comparison of Commercial Analytical Standards

The quality and purity of an analytical standard are paramount for achieving accurate quantification and identification. Below is a comparison of **2-Butanone, 4-methoxy-** standards offered by various suppliers.

Supplier	Product Number	Purity	Notes
Sigma-Aldrich	CH4250699675	95%	Marketed by ChemBridge Corporation. [1]
Alfa Chemistry	6975-85-5	-	For experimental/research use.
AKSci	B939	≥ 95%	For research and development use only. [2]
BenchChem	B1360277	-	For research use only. [3]

Note: The availability and specifications of these standards are subject to change. It is recommended to consult the suppliers' websites for the most current information.

Alternative Analytical Standard: 2-Butanone, 4-(4-methoxyphenyl)-

In some applications, or as a potential impurity, 2-Butanone, 4-(4-methoxyphenyl)- may be relevant. A prominent supplier for this compound is:

Supplier	Product Number	Purity	Notes
Sigma-Aldrich	M19600	98%	Also known as Anisylacetone. [4]
LGC Standards	-	-	Certified reference materials available. [5]

Experimental Data and Methodologies

Accurate analytical work relies on robust experimental protocols. Below are methodologies and data derived from publicly available resources.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile compounds like **2-Butanone, 4-methoxy-**.

Experimental Protocol (General):

- Instrument: Gas Chromatograph coupled to a Mass Spectrometer.
- Column: A non-polar column, such as one with a 5% phenyl methylpolysiloxane stationary phase, is typically suitable.
- Carrier Gas: Helium at a constant flow rate.
- Inlet Temperature: 250 °C.
- Oven Temperature Program: Start at 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-400.

Data:

The NIST WebBook and PubChem provide mass spectral data for **2-Butanone, 4-methoxy-**. The mass spectrum is characterized by a base peak at m/z 43.^[6]^[7]

High-Performance Liquid Chromatography (HPLC)

While specific HPLC methods for **2-Butanone, 4-methoxy-** are not readily available in the searched literature, a method for its analogue, 2-Butanone, 4-(4-methoxyphenyl)-, can be adapted.

Experimental Protocol (Adapted from 2-Butanone, 4-(4-methoxyphenyl)- analysis):

- Instrument: HPLC system with a UV or MS detector.
- Column: A reversed-phase C18 column.
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Detection: UV at 254 nm or Mass Spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

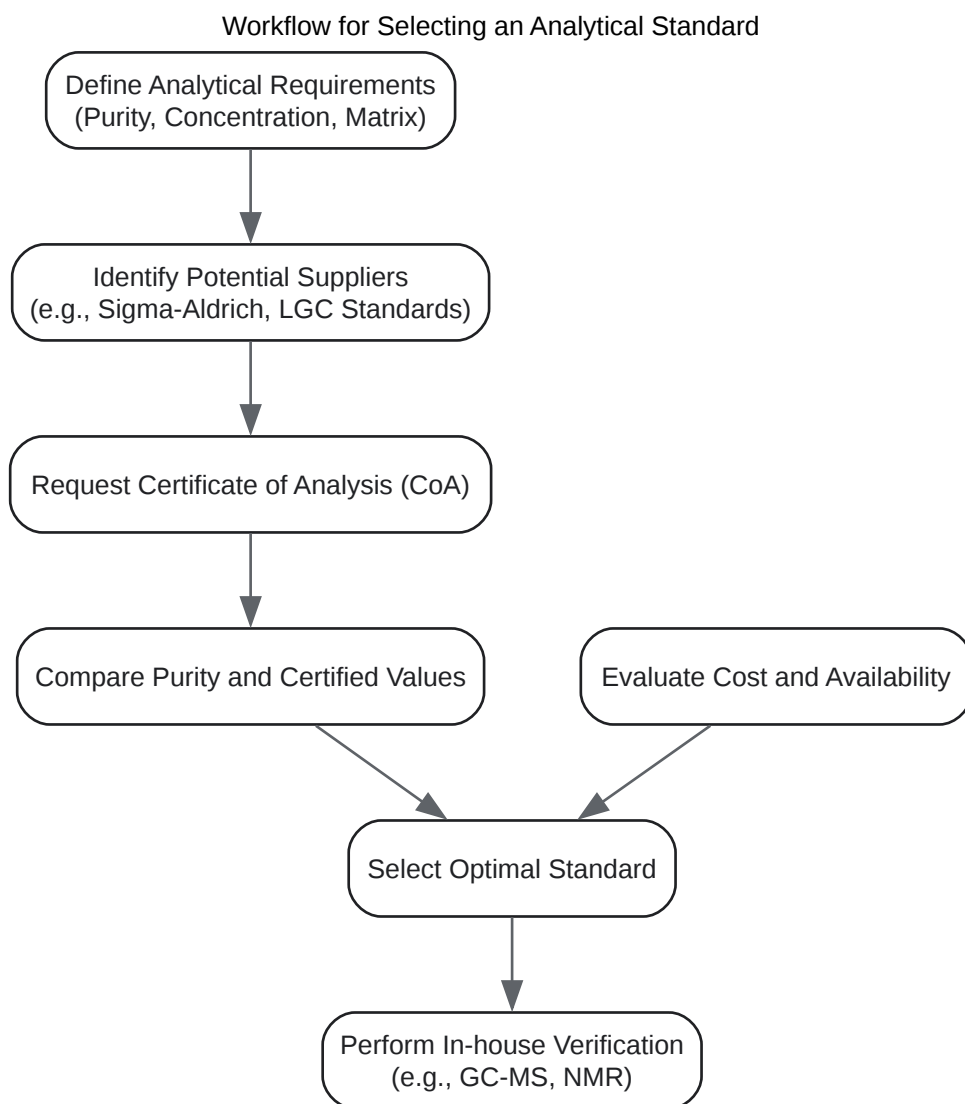
NMR spectroscopy is invaluable for the structural elucidation of organic molecules.

Data:

^1H NMR and ^{13}C NMR spectra for **2-Butanone, 4-methoxy-** are available on PubChem and other chemical databases.[6] These spectra can be used to confirm the identity and purity of the analytical standard.

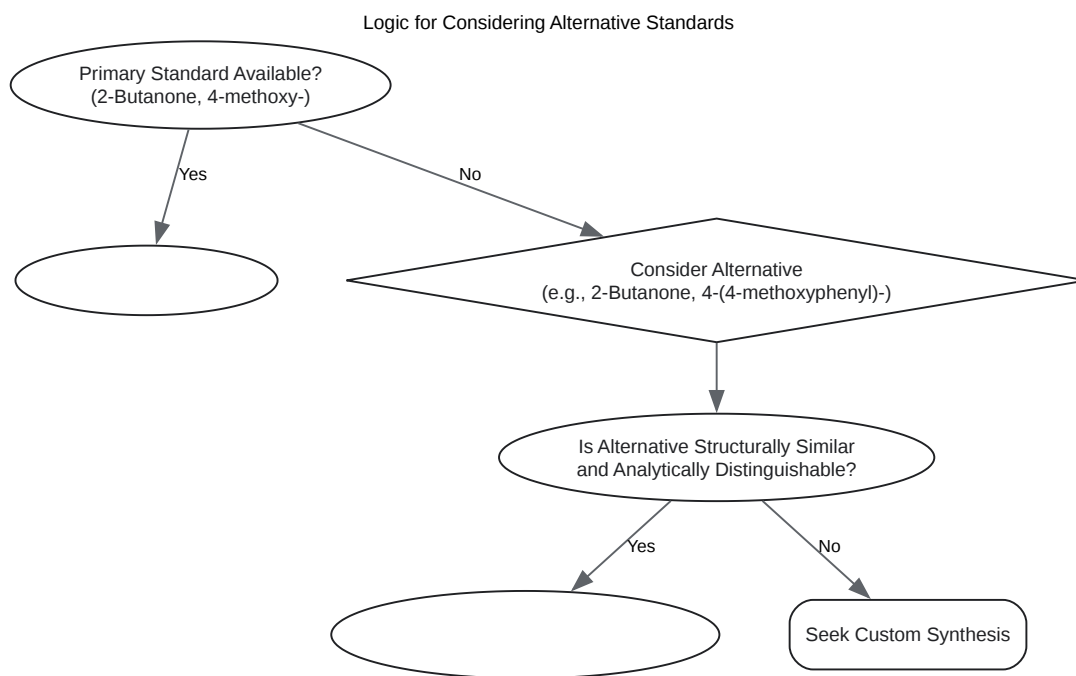
Workflow and Decision Making

The selection of an appropriate analytical standard is a multi-step process. The following diagrams illustrate a typical workflow for standard selection and a logical relationship for considering alternatives.



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Caption: A typical workflow for the selection and verification of an analytical standard.



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Caption: A decision-making diagram for the use of alternative analytical standards.

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